Spectroscopic Profile of (2S,3R)-3-Hydroxyvaline: A Technical Guide

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Compound of Interest

Compound Name:	*(2S,3R)-2-amino-3-hydroxy-4-methylpentanoic acid*
CAS No.:	*10148-71-7*
Cat. No.:	*B158906*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for (2S,3R)-3-hydroxyvaline. Due to the limited availability of published experimental spectra for this specific stereoisomer, this document focuses on predicted spectroscopic characteristics based on the analysis of similar compounds and established principles of NMR, MS, and IR spectroscopy. Detailed experimental protocols for acquiring such data are also provided.

Predicted Spectroscopic Data

The following tables summarize the anticipated quantitative data for (2S,3R)-3-hydroxyvaline. These predictions are derived from typical values for amino acids and β-hydroxy amino acids.

Table 1: Predicted ^{1}H NMR Chemical Shifts

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Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-α	~3.5 - 4.0	Doublet	~3-5
H-β	~3.8 - 4.2	Doublet of Quartets or Multiplet	~3-5 (Hα-Hβ), ~7 (Hβ-γCH₃)
γ-CH₃	~1.2 - 1.4	Doublet	~7
γ'-CH₃	~1.1 - 1.3	Singlet	-
NH₂	Variable (broad)	Singlet	-
OH	Variable (broad)	Singlet	-
COOH	Variable (broad)	Singlet	-

Note: Chemical shifts are referenced to TMS and can vary based on solvent, pH, and temperature. The NH₂, OH, and COOH proton signals are often broad and may exchange with deuterium in deuterated solvents.

Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbon	Predicted Chemical Shift (δ, ppm)
C=O	~170 - 180
C-α	~55 - 65
C-β	~70 - 80
C-γ	~25 - 35
C-γ'	~20 - 30

Note: Chemical shifts are referenced to TMS and are influenced by solvent and pH.

Table 3: Predicted Mass Spectrometry Data (ESI-MS)

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Ion	Predicted m/z	Fragmentation Pathway
$[M+H]^+$	134.0766	-
$[M-H_2O+H]^+$	116.0660	Loss of water from the protonated molecule
$[M-COOH+H]^+$	89.0813	Decarboxylation of the protonated molecule

Note: The molecular formula of (2S,3R)-3-hydroxyvaline is $C_5H_{11}NO_3$, and its monoisotopic mass is 133.0739 Da.

Table 4: Predicted Infrared (IR) Absorption Frequencies

Functional Group	Predicted Wavenumber (cm^{-1})	Intensity
O-H stretch (alcohol)	3200 - 3550	Strong, Broad
N-H stretch (amine)	3200 - 3400	Medium
C-H stretch (alkane)	2850 - 3000	Medium
C=O stretch (carboxylic acid)	1700 - 1725	Strong
O-H bend (carboxylic acid)	1210 - 1320	Medium
C-O stretch (alcohol)	1050 - 1150	Strong
N-H bend (amine)	1580 - 1650	Medium

Experimental Protocols

The following are detailed methodologies for acquiring the spectroscopic data for a novel amino acid like (2S,3R)-3-hydroxyvaline.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To determine the chemical structure and stereochemistry of the molecule.

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Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a suitable probe.

Sample Preparation:

- Dissolve 5-10 mg of the amino acid sample in 0.6-0.7 mL of a deuterated solvent (e.g., D_2O, DMSO-d_6).
- The pH of the solution can significantly affect the chemical shifts of ionizable groups. Adjust the pD to a desired value (e.g., neutral pD of ~7.0-7.4) using dilute DCl or NaOD for consistent results.[1]
- Transfer the solution to a 5 mm NMR tube.

^{1}H NMR Acquisition:

- Pulse Sequence: Standard 1D proton experiment.
- Temperature: 298 K.
- Spectral Width: 0-15 ppm.
- Number of Scans: 16-64, depending on sample concentration.
- Relaxation Delay: 1-2 seconds.

^{13}C NMR Acquisition:

- Pulse Sequence: Standard 1D carbon experiment with proton decoupling (e.g., zgpg30 on Bruker instruments).[1]
- Temperature: 298 K.
- Spectral Width: 0-200 ppm.[1]
- Number of Scans: 1024-4096, due to the low natural abundance of ^{13}C.
- Relaxation Delay: 2-5 seconds.

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2D NMR (COSY, HSQC, HMBC): To further elucidate the structure and assign signals unambiguously, a suite of 2D NMR experiments should be performed. These experiments reveal proton-proton couplings (COSY), direct carbon-proton correlations (HSQC), and long-range carbon-proton correlations (HMBC).

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Instrumentation: An electrospray ionization (ESI) mass spectrometer coupled to a high-resolution analyzer (e.g., TOF, Orbitrap).

Sample Preparation:

- Prepare a stock solution of the sample at approximately 1 mg/mL in a suitable solvent (e.g., methanol, water).
- Dilute the stock solution to a final concentration of 1-10 µg/mL with an appropriate solvent system, often containing a small percentage of formic acid (e.g., 0.1%) to promote protonation.[2]

ESI-MS Acquisition (Positive Ion Mode):

- Ionization Mode: Electrospray Ionization (ESI).
- Polarity: Positive.
- Capillary Voltage: 3-4 kV.
- Fragmentor Voltage: 70-120 V (can be varied to induce in-source fragmentation).
- Drying Gas (N_2): Flow rate and temperature optimized for the instrument and solvent system.
- Scan Range: m/z 50-500.

Tandem MS (MS/MS): To study the fragmentation pathways, the protonated molecular ion ($[M+H]^+$) is mass-selected and subjected to collision-induced dissociation (CID). The resulting fragment ions are then mass-analyzed.

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Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.

Sample Preparation (KBr Pellet Method):

- Thoroughly grind 1-2 mg of the dry amino acid sample with ~100 mg of dry potassium bromide (KBr) using an agate mortar and pestle.
- Press the mixture into a thin, transparent pellet using a hydraulic press.

FT-IR Acquisition:

- Technique: Transmission.
- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.
- A background spectrum of the empty sample compartment should be recorded and subtracted from the sample spectrum.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a novel amino acid.

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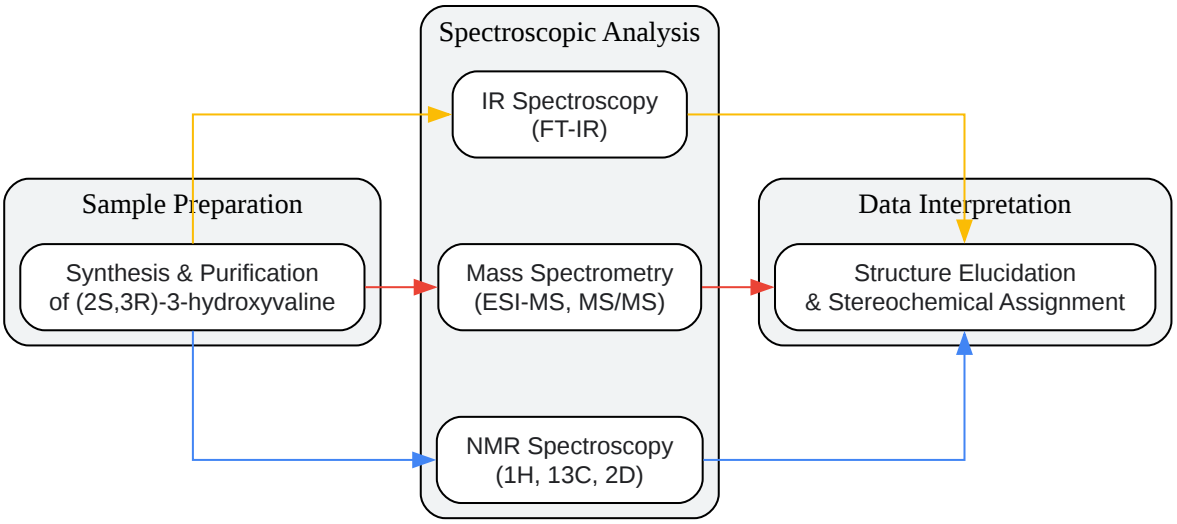

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